

An In-depth Technical Guide to C.I. 65300 (Pigment Red 177)

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Compound of Interest

Compound Name: *Pigment Red 177*

Cat. No.: *B1361050*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. 65300, widely known as **Pigment Red 177**, is a high-performance anthraquinone pigment prized for its vibrant bluish-red hue and exceptional durability.^[1] Its primary applications are in demanding industrial sectors such as automotive coatings, high-quality industrial paints, plastics, and specialized printing inks, where its superior lightfastness, weather resistance, and thermal stability are highly valued.^{[2][3]} While its industrial applications are well-documented, recent research has begun to explore its biological interactions, revealing potential endocrine-disrupting effects. This guide provides a comprehensive technical overview of its chemical structure, physicochemical properties, synthesis, and known biological activities, tailored for a scientific audience.

Chemical Identity

- Chemical Name: 4,4'-diamino-[1,1'-bianthracene]-9,9',10,10'-tetraone
- C.I. Name: C.I. **Pigment Red 177**
- C.I. Number: 65300
- CAS Number: 4051-63-2
- Molecular Formula: $C_{28}H_{16}N_2O_4$

- Molecular Weight: 444.44 g/mol
- Chemical Structure:
 - SMILES: Nc1ccc(-c2ccc(N)c3c2C(=O)c2ccccc2C3=O)c2c1C(=O)c1ccccc1C2=O
 - InChI: InChI=1S/C28H16N2O4/c29-19-11-9-13(21-23(19)27(33)17-7-3-1-5-15(17)25(21)31)14-10-12-20(30)24-22(14)26(32)16-6-2-4-8-18(16)28(24)34/h1-12H,29-30H2

Physicochemical Properties

The robust performance of **Pigment Red 177** stems from its inherent chemical and physical stability.^[4] It is characterized by its high resistance to heat, solvents, acids, and alkalis.^[4]

Table 1: General Physicochemical Properties of C.I. 65300

Property	Value	Reference(s)
Physical Form	Red powder	^[5]
Melting Point	356-358 °C	^[6]
Density	1.488 g/cm ³	^[6]
Water Solubility	25 µg/L at 20-23 °C	^[7]

Table 2: Resistance and Fastness Properties of C.I. 65300

Property	Rating/Value	Reference(s)
Heat Resistance	300 °C	[6]
Light Fastness (1-8 scale)	8	[5]
Acid Resistance (1-5 scale)	5	[5]
Alkali Resistance (1-5 scale)	5	[5]
Alcohol Resistance (1-5 scale)	5	[5]
Xylene Resistance (1-5 scale)	4-5	[5]
Ethyl Acetate Resistance (1-5 scale)	4-5	[5]

Experimental Protocols

Laboratory Synthesis of C.I. 65300

The synthesis of **Pigment Red 177** can be achieved through the desulfonation of 4,4'-diamino-1,1'-dianthraquinone-3,3'-disulfonic acid (DAS) in an ionic liquid medium. This method offers a more environmentally benign alternative to traditional processes that use large quantities of sulfuric acid.[8]

Materials:

- 4,4'-diamino-1,1'-dianthraquinone-3,3'-disulfonic acid (DAS)
- 1-butyl-3-methylimidazolium tetrafluoroborate (BSMTF) or a similar ionic liquid
- Methanol
- Four-neck flask (300 mL)
- Oil bath with heating and stirring capabilities
- Filtration apparatus
- Drying oven

Procedure:

- Combine 5 g of DAS and 30 g of BSMTE ionic liquid in a 300 mL four-neck flask. The weight ratio of ionic liquid to DAS should be approximately 6:1.[9]
- Place the flask in an oil bath and begin stirring. Heat the mixture to 140 °C.[9]
- Maintain the reaction at 140 °C for 11 hours.[9]
- After the reaction period, cool the mixture to below 50 °C.
- Add 200 g of methanol to the cooled reaction mixture to precipitate the **Pigment Red 177**. [9]
- Stir the diluted mixture to ensure complete precipitation.
- Isolate the solid product by suction filtration.
- Wash the filter cake with methanol to remove any residual ionic liquid and impurities.
- Dry the filter cake in an oven at 80 °C for 12 hours to obtain the final **Pigment Red 177** product.[9]

This process typically yields the product in high purity and with a yield of over 95%.[8]

Biological Activity and Signaling Pathways

While primarily considered for its physical properties as a pigment, recent in vitro studies have indicated that C.I. 65300 can interact with biological systems.

Endocrine Disruption: Anti-Androgenic Effects

A study investigating the endocrine-disrupting effects of 24 colorants used in food contact materials identified C.I. **Pigment Red 177** as having anti-androgenic properties.[10]

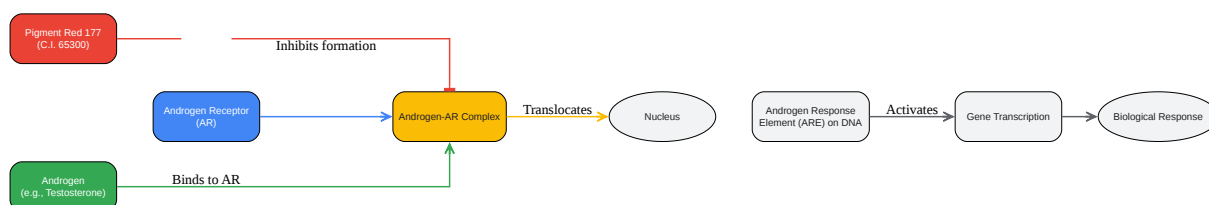
Experimental Methodology:

- Assay: An in vitro dual-luciferase reporter gene assay was used to evaluate the estrogenic, anti-estrogenic, androgenic, and anti-androgenic activities of the colorants.[10]

- Cell Line: The specific cell line used for the androgen receptor-mediated signaling was not explicitly stated in the abstract but is a standard method in this type of assay.
- Results: C.I. **Pigment Red 177** demonstrated no estrogenic, anti-estrogenic, or androgenic activity. However, it did elicit a significant anti-androgenic effect, with a 20% relative inhibitory concentration (RIC₂₀) of 13.08 µg/mL.[10]

Signaling Pathway Interaction:

The observed anti-androgenic activity suggests that C.I. 65300 can interfere with the androgen receptor signaling pathway. The mechanism of this interaction was further explored using molecular docking simulations, which indicated a strong binding affinity between **Pigment Red 177** and the human androgen receptor.[10] This interaction likely inhibits the binding of natural androgens to the receptor, thereby disrupting the downstream signaling cascade.



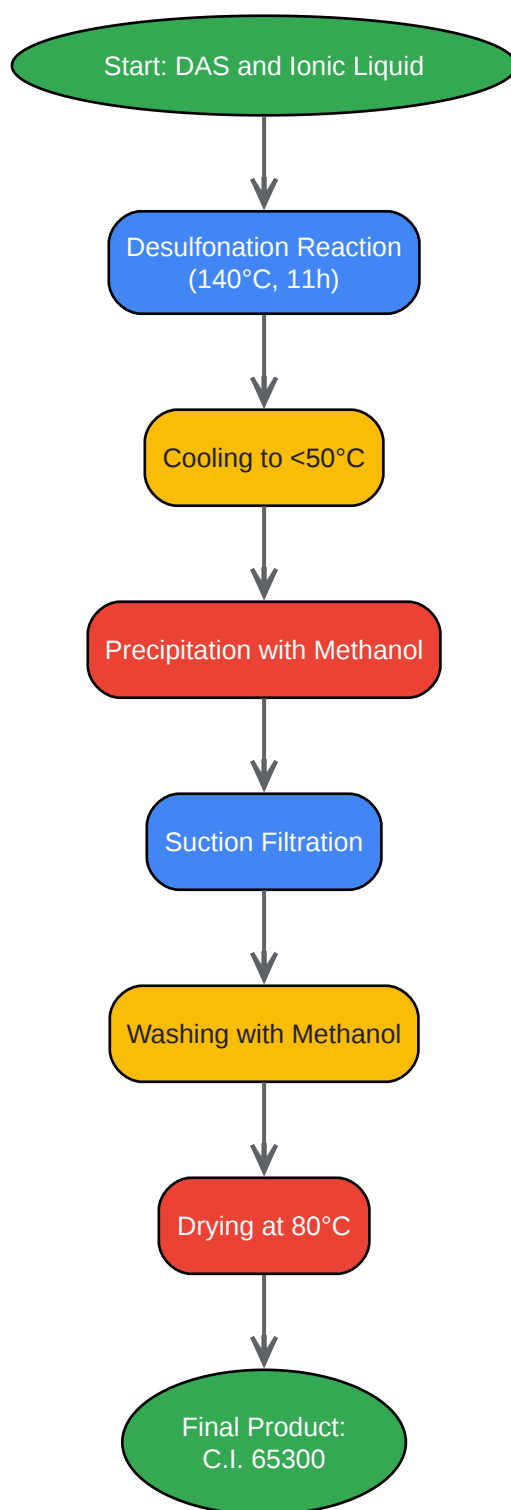
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Caption: C.I. 65300's anti-androgenic effect via androgen receptor binding.

Experimental and Industrial Workflows

Synthesis and Purification Workflow

The laboratory synthesis of C.I. 65300 involves a multi-step process from the starting material to the final purified pigment.

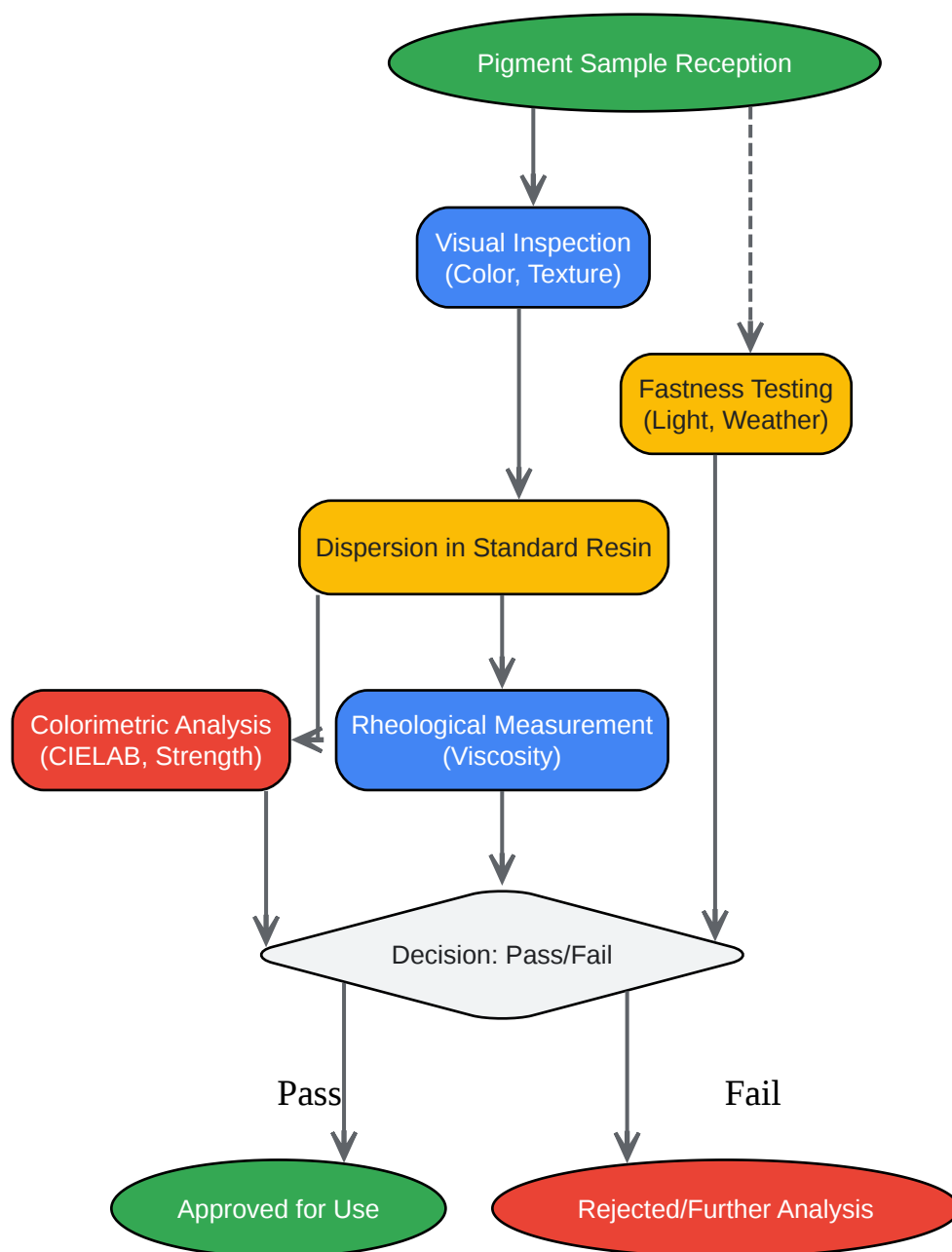


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Caption: Laboratory synthesis workflow for C.I. 65300.

Quality Control Workflow for Industrial Applications

For applications in coatings and plastics, the quality of **Pigment Red 177** is paramount. A typical quality control workflow ensures consistency and performance.



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Caption: Quality control workflow for **Pigment Red 177** in industrial use.

Conclusion

C.I. 65300 (**Pigment Red 177**) is a chemically robust and high-performance pigment with well-defined physicochemical properties that make it suitable for a range of demanding industrial applications. While it has a low acute toxicity profile, emerging research has identified a potential for this compound to act as an endocrine disruptor by exhibiting anti-androgenic activity, likely through direct interaction with the androgen receptor. This highlights the importance of continued toxicological and mechanistic studies, even for compounds with a long history of industrial use. The provided synthesis protocol offers a modern, more sustainable route for laboratory-scale production, enabling further research into both its material science applications and its biological interactions. This guide serves as a foundational resource for scientists and researchers interested in the multifaceted nature of C.I. 65300.

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